

reducing 2-Heptanol phytotoxicity in crops

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Compound Focus: 2-Heptanol

CAS No.: 543-49-7
Cat. No.: S560084

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Known Scientific Context for 2-Heptanol

The table below summarizes the key information about **2-Heptanol** found in the current scientific literature.

Property/Aspect	Description
Known Role	A microbial volatile organic compound (mVOC) with biocontrol activity [1].
Reported Action	Reduced the incidence of Fusarium crown and root rot (FCRR) in tomato plants by 35% [1].
Research Context	Identified as a volatile substance produced by the bacterium <i>Bacillus subtilis</i> strain N-18 [1].
Phytotoxicity Mention	The provided studies do not report on the phytotoxic effects of 2-Heptanol or methods to mitigate them.

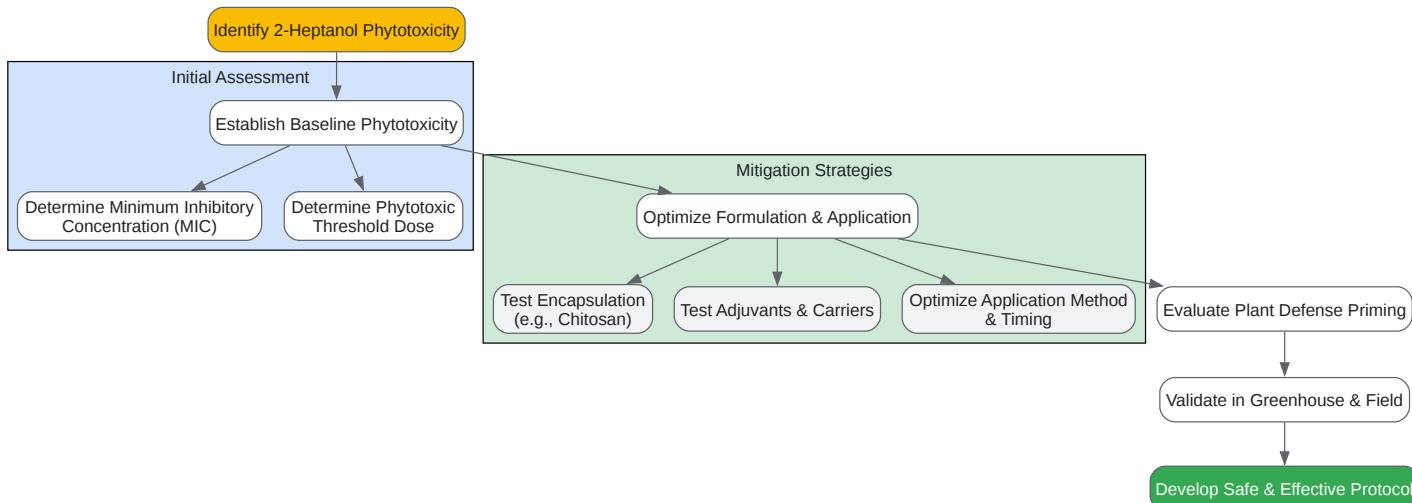
Suggested Experimental Mitigation Strategies

Since direct data is unavailable, the following approaches are proposed based on general principles for assessing and reducing compound phytotoxicity. You can use these strategies to design your own experiments.

- **Dose-Response Curves:** The most critical step is to establish a safe application dose. Conduct experiments to determine the minimum effective dose for your desired purpose (e.g., antifungal activity) and the concentration at which phytotoxic symptoms (like leaf chlorosis or necrosis, growth inhibition) first appear [1].
- **Formulation Optimization:** The phytotoxicity of a compound can be significantly altered by how it is formulated.
 - **Test with Adjuvants:** Mix **2-Heptanol** with adjuvants like humic acids, organic oils, or synthetic surfactants that might slow its release or improve its compatibility with plant tissues.
 - **Encapsulation:** Explore encapsulation technologies (e.g., in chitosan or other biodegradable polymers) to create a controlled-release system, which can reduce the sudden exposure shock to plants [2].
- **Synergistic Combinations:** Combine **2-Heptanol** with other known, safe biocontrol agents or plant defense primers (like salicylic acid or jasmonic acid derivatives). This could allow you to lower the required dose of **2-Heptanol** while maintaining or even enhancing its overall efficacy [3].
- **Application Method and Timing:** How and when a compound is applied can influence its impact.
 - **Foliar vs. Soil Application:** Test whether applying the compound to the soil is less phytotoxic than foliar spraying, or vice versa.
 - **Growth Stage:** Evaluate if plants at different developmental stages (e.g., seedling vs. flowering) have varying sensitivities to **2-Heptanol**.

A Proposed Workflow for Systematic Testing

The diagram below outlines a logical workflow to systematically investigate and mitigate the phytotoxicity of **2-Heptanol**.



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References

1. Microbial volatile organic compounds 2-heptanol and ... [pubmed.ncbi.nlm.nih.gov]
2. Isolation and identification of antifungal, antibacterial and ... [bmcbiotechnol.biomedcentral.com]

3. Non-targeted metabolomics reveals fatty acid and ... [nature.com]

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